

menaquinone-6 chemotaxonomic characterization Actinomycetes

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Menaquinone 6

CAS No.: 84-81-1

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Menaquinones in Actinomycete Classification

The search results indicate that analyzing the length and saturation of the menaquinone side-chain is a standard method in the classification and identification of aerobic actinomycetes [1] [2] [3]. This method involves separating and identifying the different types of menaquinones present in a bacterial strain.

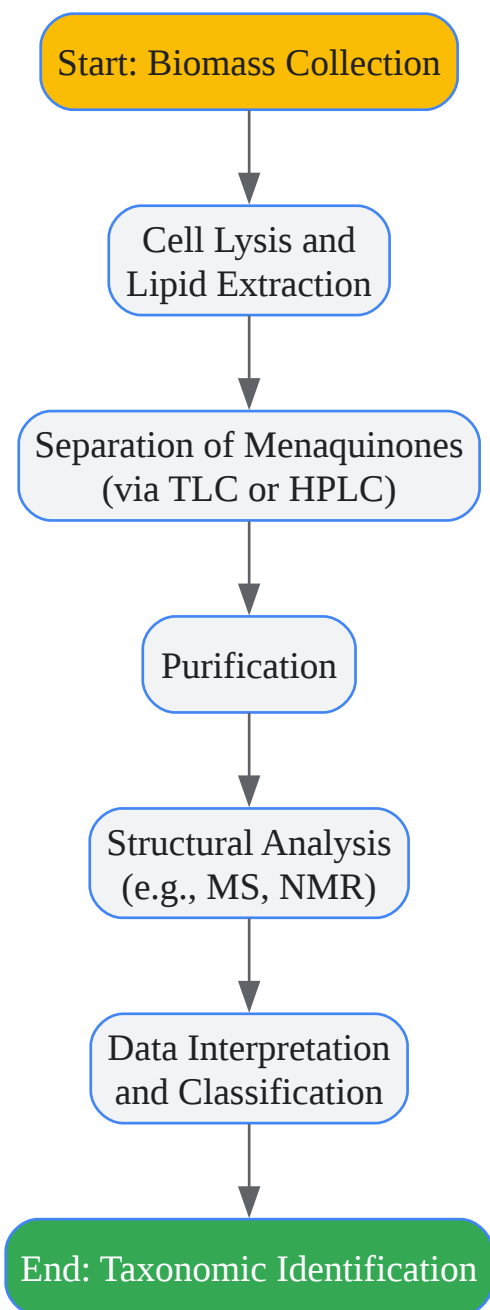
While specific data on **menaquinone-6 (MK-6)** is sparse in the search results, one source notes that *Bacillus stearothermophilus* produces menaquinone-7 (MK-7), and the enzymes involved in its biosynthesis have been studied [4]. This highlights that the predominant menaquinone type can vary significantly between species. The table below summarizes the menaquinone types mentioned for various actinomycete genera in the search results.

Genus / Group	Reported Menaquinone Type(s)	Relevance
General Actinomycetes	MK-9, MK-9(H ₂), MK-9(H ₄), MK-9(H ₆), MK-9(H ₈) [1] [3]	Common pattern; variations in saturation are key identifiers.
<i>Thermomonospora</i>	Highly saturated menaquinones [1]	Specific pattern for this genus.
<i>Mycobacterium</i>	MK-9(H ₂) [3]	A specific marker for this genus.

Genus / Group	Reported Menaquinone Type(s)	Relevance
<i>Bacillus stearothermophilus</i>	MK-7 [4]	Example from a different bacterial group.

General Workflow for Menaquinone Analysis

Although a dedicated protocol for MK-6 is not available, the general experimental approach for menaquinone analysis in actinomycetes involves several key steps [5] [3]. The diagram below outlines this overall workflow.



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General workflow for menaquinone analysis

- **Biomass Collection:** Grow the actinomycete strain under appropriate conditions and harvest the cells [5].
- **Extraction:** Lyse the cells and extract the total lipids using organic solvents [3].
- **Separation and Purification:** Separate the menaquinones from other lipids using techniques like thin-layer chromatography (TLC) or reverse-phase high-performance liquid chromatography (HPLC) [5] [3].

- **Structural Analysis:** Identify the specific menaquinones present. Mass spectrometry (MS) is used to determine the molecular weight and side-chain length, while NMR can provide detailed information on saturation levels [1].

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To cite this document: Smolecule. [menaquinone-6 chemotaxonomic characterization Actinomycetes].

Smolecule, [2026]. [Online PDF]. Available at:

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